

Essential Safety and Logistical Information for Handling 2-(Trifluoromethoxy)ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Trifluoromethoxy)ethanol

Cat. No.: B1369605

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for **2-(Trifluoromethoxy)ethanol**, including operational and disposal plans, to ensure laboratory safety and build trust in our commitment to value beyond the product itself.

Chemical Properties and Hazards

2-(Trifluoromethoxy)ethanol is a colorless, flammable liquid used as an organic synthesis intermediate.^{[1][2]} It is crucial to understand its associated hazards to ensure proper handling.

Property ^{[3][4][5]}	Value
CAS Number	362631-84-3
Molecular Formula	C ₃ H ₅ F ₃ O ₂
Molecular Weight	130.07 g/mol
Appearance	Colorless liquid
Density	1.334 g/mL at 25 °C
Boiling Point	59 °C
Flash Point	44.4 °C (111.9 °F)
Storage Temperature	2-8°C

Hazard Statement[3][5][6][7]	Description
H226	Flammable liquid and vapour.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category[6][7]	Specifications
Eye/Face Protection	Face shield and safety glasses meeting NIOSH (US) or EN 166 (EU) standards.
Skin Protection	Handle with gloves that have been inspected prior to use. Use proper glove removal technique. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. Impervious clothing, including flame retardant antistatic protective clothing, is required.
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Respirators and components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Experimental Protocols

Handling and Storage Protocol:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Grounding: Ground/bond container and receiving equipment to prevent static discharge.[7]
Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Personal Protective Equipment: Before handling, don the required PPE as specified in the table above.
- Avoiding Contact: Avoid contact with skin and eyes.[6][7] Avoid inhalation of vapor or mist.[6][7]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[6][7] No smoking.[6][7]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[6][7] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6][7] Store in a cool place at a recommended temperature of 2-8°C.[6][7] The substance is moisture, air, and heat sensitive, and should be stored under nitrogen.[6][7]

Spill Response Protocol:

- Evacuation: Evacuate personnel to safe areas.[6][7]
- Ventilation: Ensure adequate ventilation.[6][7]
- Ignition Sources: Remove all sources of ignition.[6][7]
- Containment: Prevent further leakage or spillage if it is safe to do so.[6][7] Do not let the product enter drains.[6][7]
- Cleanup: Contain the spillage and then collect it with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite).[6] Place the collected material in a container for disposal according to local/national regulations.[6]

First Aid Protocol:

Exposure Route	First Aid Measures[6]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

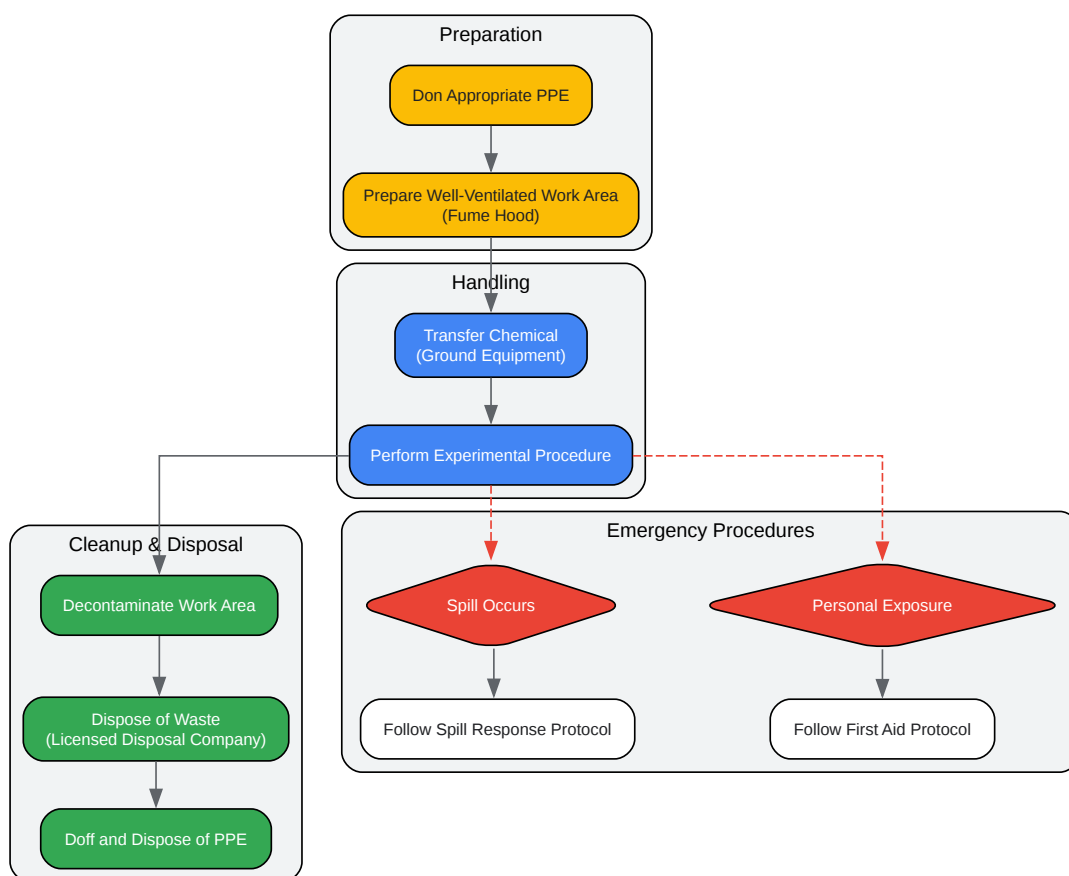
Disposal Plan

Waste material must be disposed of in accordance with the Directive on waste 2008/98/EC and other national and local regulations.[6]

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. [6][7] The material can be burned in a chemical incinerator equipped with an afterburner and scrubber, but extra care should be taken during ignition as it is highly flammable.[7]
- Containers: Do not mix with other waste.[6] Handle uncleaned containers as you would the product itself.[6] Dispose of as unused product.[6][7]

Workflow for Handling 2-(Trifluoromethoxy)ethanol

Workflow for Handling 2-(Trifluoromethoxy)ethanol

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Caption: A flowchart outlining the safe handling, use, and disposal of 2-(Trifluoromethoxy)ethanol.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-(Trifluoromethoxy)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1369605#personal-protective-equipment-for-handling-2-trifluoromethoxy-ethanol]

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